

Application Notes and Protocols for Yoda-1 in Cell Culture

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Compound of Interest

Compound Name: Yoda-1

Cat. No.: B1683513

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Introduction

Yoda-1 is a potent and specific small-molecule agonist of the mechanosensitive ion channel Piezo1.[1][2][3][4] Piezo1 is a critical transducer of mechanical forces into biochemical signals in various cell types, playing a key role in numerous physiological and pathological processes.[5][6][7] Activation of the Piezo1 channel by **Yoda-1** triggers a cascade of downstream signaling events, primarily initiated by an influx of cations, with a preference for calcium (Ca^{2+}).[6][8][9] This makes **Yoda-1** an invaluable tool for studying Piezo1 function in vitro, mimicking the effects of mechanical stimuli such as shear stress and membrane stretch in a controlled and reproducible manner.[10][11] These application notes provide detailed protocols for utilizing **Yoda-1** in cell culture experiments to investigate Piezo1-mediated cellular responses.

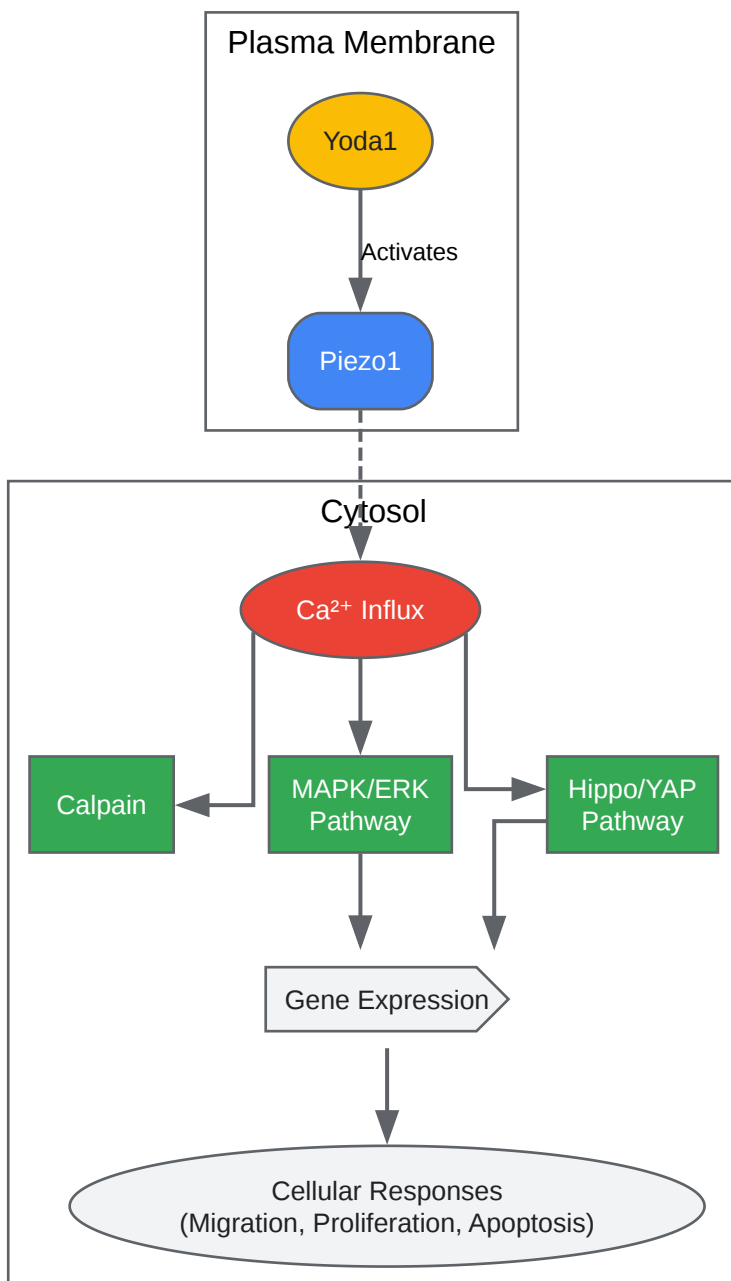
Mechanism of Action

Yoda-1 acts as a chemical agonist that selectively activates the Piezo1 channel, sensitizing it to mechanical stimuli and even inducing channel opening in the absence of external mechanical forces.[1][2][12] It binds to an allosteric site on the Piezo1 protein, distinct from the pore region, and is thought to act as a molecular wedge that facilitates the conformational changes required for channel gating.[12] This activation leads to a rapid influx of cations, most notably Ca^{2+} , which then acts as a second messenger to initiate a variety of downstream signaling pathways.[5][8][9]

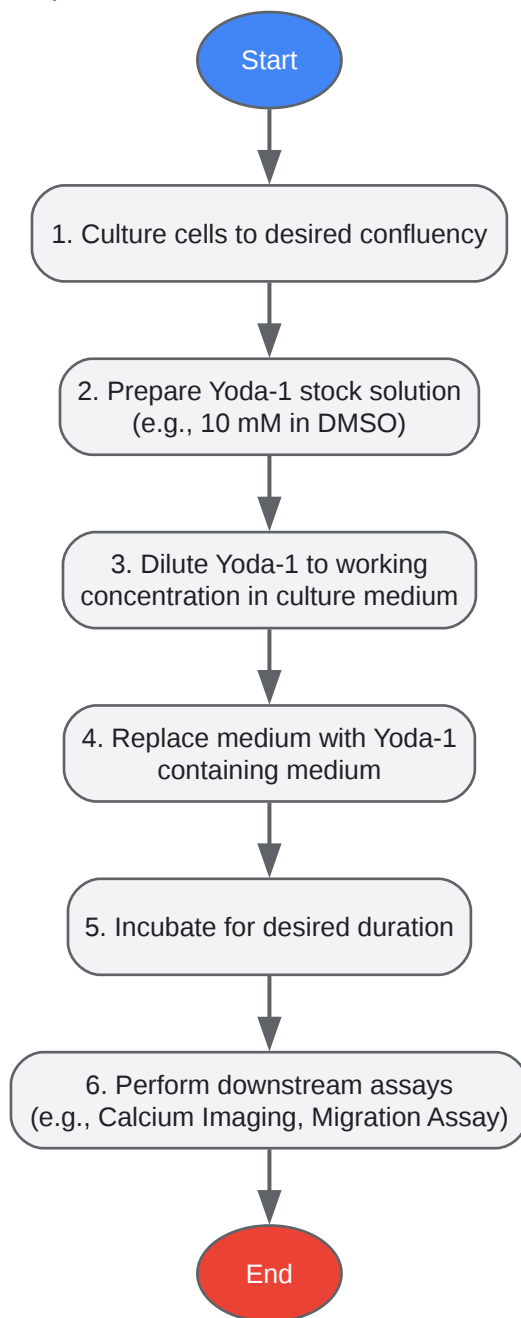
Piezo1 Signaling Pathway

The influx of Ca^{2+} following Piezo1 activation by **Yoda-1** can trigger multiple downstream signaling cascades that regulate a wide array of cellular functions, including proliferation, migration, differentiation, and apoptosis.^{[5][9]} Key signaling pathways implicated in Piezo1 signaling include the MAPK/ERK, and Hippo/YAP pathways.^{[5][7][9]}

Yoda-1 Activated Piezo1 Signaling Pathway



General Experimental Workflow for Yoda-1 Treatment



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